

Application Note: Determination of Flazasulfuron Residues in Water by LC-MS/MS

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Compound of Interest

Compound Name: *Flazasulfuron*

Cat. No.: *B046402*

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Abstract

This application note presents a sensitive and selective method for the determination of **Flazasulfuron** residues in water samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol details a robust sample preparation procedure based on Solid Phase Extraction (SPE), followed by optimized chromatographic separation and mass spectrometric detection. This method is suitable for researchers, environmental scientists, and water quality monitoring professionals requiring accurate quantification of **Flazasulfuron** at trace levels.

Introduction

Flazasulfuron is a sulfonylurea herbicide used for the control of broadleaf weeds and grasses in various agricultural settings. Due to its potential for runoff from treated areas, monitoring its presence in water sources is crucial to ensure environmental safety and compliance with regulatory limits. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) offers the high selectivity and sensitivity required for the analysis of pesticide residues at low concentrations in complex environmental matrices. This document provides a detailed protocol for the extraction, separation, and quantification of **Flazasulfuron** in water.

Experimental Protocols

Sample Preparation: Solid Phase Extraction (SPE)

A Solid Phase Extraction (SPE) method is employed to extract and concentrate **Flazasulfuron** from water samples, effectively removing interfering matrix components.

Materials:

- Water sample (e.g., 100 mL)
- SPE cartridges (e.g., Oasis HLB, 6 cc, 500 mg, or equivalent)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Reagent water (Type I)
- Formic acid
- SPE manifold
- Evaporation system (e.g., nitrogen evaporator)

Procedure:

- Cartridge Conditioning:
 - Pass 5 mL of methanol through the SPE cartridge.
 - Pass 5 mL of reagent water through the cartridge, ensuring the sorbent does not go dry.
- Sample Loading:
 - Load 100 mL of the water sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Cartridge Washing:
 - Wash the cartridge with 5 mL of reagent water to remove any polar interferences.
- Drying:

- Dry the cartridge under vacuum or with a stream of nitrogen for 10-15 minutes to remove residual water.
- Elution:
 - Elute the retained **Flazasulfuron** from the cartridge with two 5 mL aliquots of acetonitrile.
- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the initial mobile phase (e.g., 80:20 water:acetonitrile with 0.1% formic acid) and vortex to dissolve.
 - Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	20% B, linear gradient to 95% B in 8 min, hold for 2 min, return to 20% B and equilibrate for 3 min
Flow Rate	0.3 mL/min
Injection Volume	5 µL

| Column Temperature | 40°C |

Mass Spectrometric Conditions:

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Gas Flow	Desolvation: 800 L/hr, Cone: 50 L/hr

| Collision Gas | Argon |

Multiple Reaction Monitoring (MRM) Transitions: The following MRM transitions are monitored for the quantification and confirmation of **Flazasulfuron**.[\[1\]](#)[\[2\]](#)

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (eV)
Flazasulfuron	408.1	182.1	139.2	24

Quantitative Data Summary

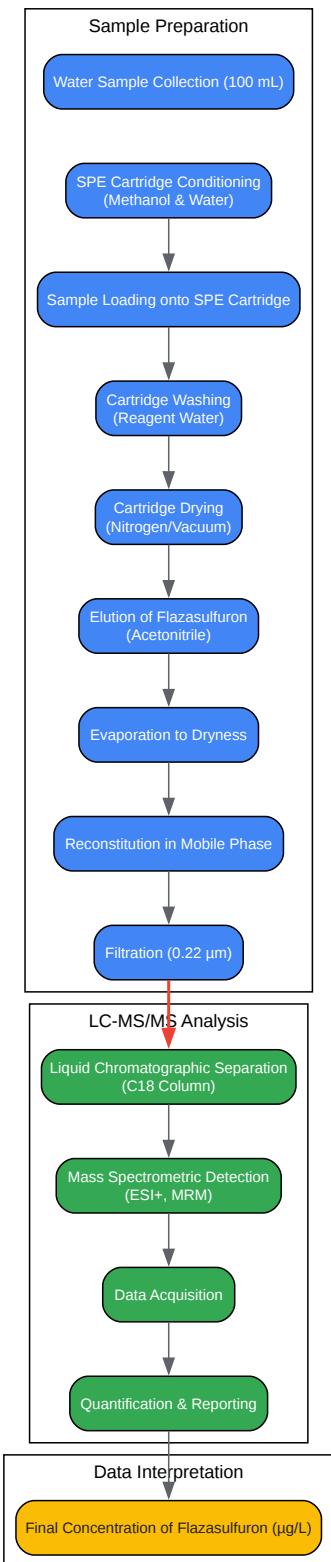
The following table summarizes the expected performance characteristics of the method. These values should be verified by individual laboratories as part of method validation. The recovery and precision data are based on fortified water samples.

Analyte	Limit of Detection (LOD) (µg/L)	Limit of Quantification (LOQ) (µg/L)	Recovery (%) (at 0.1 µg/L)	Relative Standard Deviation (RSD) (%) (n=6)
Flazasulfuron	0.01	0.03	95.2	< 10

Note: The presented quantitative data is representative and may vary based on the specific instrumentation and laboratory conditions. Method validation is required to establish performance in any given laboratory.

Experimental Workflow Diagram

LC-MS/MS Workflow for Flazasulfuron in Water

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Caption: Experimental workflow for the LC-MS/MS analysis of **Flazasulfuron** in water.

Conclusion

The described LC-MS/MS method provides a reliable and robust approach for the quantification of **Flazasulfuron** in water samples. The use of Solid Phase Extraction for sample preparation ensures effective clean-up and pre-concentration, leading to high sensitivity and accuracy. The method is suitable for routine monitoring of **Flazasulfuron** residues in various water matrices, aiding in environmental risk assessment and regulatory compliance.

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References

- 1. Flazasulfuron | C13H12F3N5O5S | CID 93539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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